

# An In-depth Technical Guide to 2-Fluoro-5-methylhex-3-ene

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## Compound of Interest

Compound Name: 2-Fluoro-5-methylhex-3-ene

Cat. No.: B15413833

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This guide provides a detailed overview of the molecular properties of **2-Fluoro-5-methylhex-3-ene**, tailored for researchers, scientists, and professionals in drug development.

## Molecular Formula and Structure

**2-Fluoro-5-methylhex-3-ene** is an unsaturated organofluorine compound. Its structure consists of a six-carbon hexane backbone with a double bond located at the third carbon, a fluorine atom at the second carbon, and a methyl group at the fifth carbon. This arrangement results in the molecular formula  $C_7H_{13}F$ .<sup>[1]</sup>

## Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. For **2-Fluoro-5-methylhex-3-ene**, the calculation is based on the atomic weights of carbon, hydrogen, and fluorine.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	7	~12.011 <sup>[2][3]</sup>	84.077
Hydrogen	H	13	~1.008 <sup>[4][5][6]</sup>	13.104
Fluorine	F	1	~18.998 <sup>[7][8][9]</sup>	18.998
Total			~116.179	

The calculated molecular weight is approximately 116.18 g/mol , a value confirmed by computational data.[\[1\]](#)

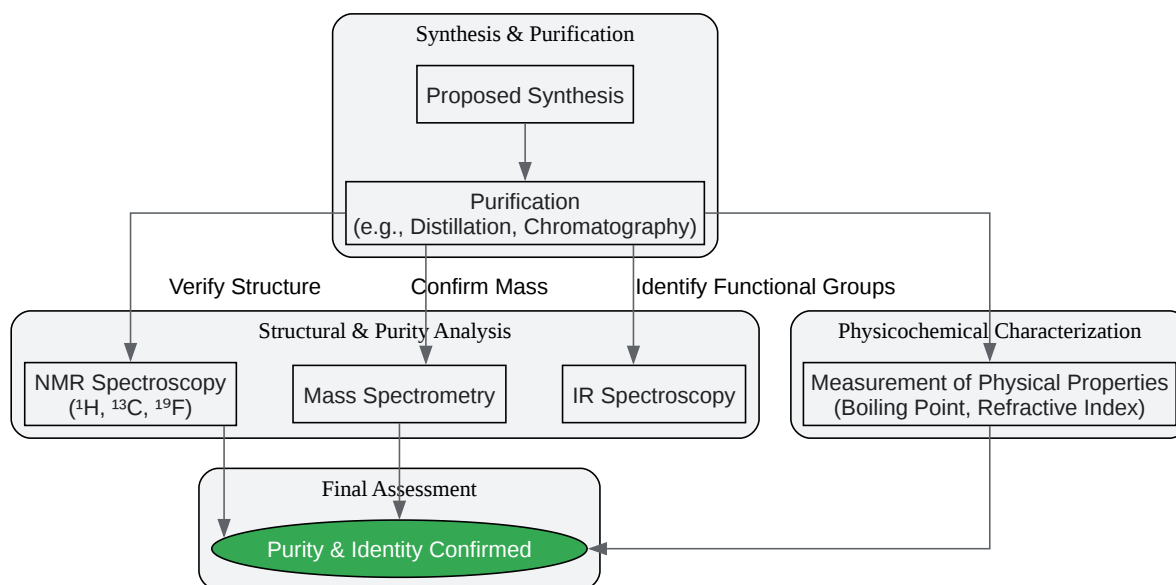
## Physicochemical Properties

While extensive experimental data for **2-Fluoro-5-methylhex-3-ene** is not widely published, computational models provide estimations of its key physicochemical properties. These properties are crucial for understanding its behavior in various chemical and biological systems.

Property	Value
Molecular Weight	116.18 g/mol <a href="#">[1]</a>
Molecular Formula	C7H13F <a href="#">[1]</a>
IUPAC Name	(Z)-2-fluoro-5-methylhex-3-ene <a href="#">[1]</a>
CAS Number	207305-96-2 <a href="#">[10]</a>

## Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Fluoro-5-methylhex-3-ene** are not readily available in public literature. However, a general approach to its synthesis can be conceptualized based on established organic chemistry principles. The following diagram illustrates a logical workflow for the characterization of this and similar novel compounds.



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A logical workflow for the synthesis and characterization of **2-Fluoro-5-methylhex-3-ene**.

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## References

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